

An In-Depth Technical Guide: Navigating the Landscape of a Novel Psychoactive Scaffold

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Compound of Interest

Compound Name: *3-Amino-1-methyl-5-phenyl-1H-azepin-2(3H)-one*

CAS No.: *1116394-85-4*

Cat. No.: *B1399412*

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A Note to the Researcher: Initial inquiries for "**3-Amino-1-methyl-5-phenyl-1H-azepin-2(3H)-one**" did not yield specific data within publicly accessible scientific literature and chemical databases. However, extensive information is available for a closely related and structurally significant compound, 3-Amino-1-methyl-5-phenyl-1H-benzo[e][1][2]diazepin-2(3H)-one. This guide will focus on this well-documented benzodiazepine derivative, providing a comprehensive overview of its context, properties, and the broader history of its chemical class. The structural difference lies in the fusion of a benzene ring to the diazepine core, a modification that defines the benzodiazepine class.

Part 1: The Genesis of a New Pharmacological Class: The Benzodiazepines

The discovery of benzodiazepines represents a significant milestone in medicinal chemistry and neuroscience. It began serendipitously in the 1950s at the Hoffmann-La Roche laboratories.[3] Polish chemist Dr. Leo Sternbach, while working on developing new tranquilizers, synthesized the first benzodiazepine, chlordiazepoxide (Librium), in 1955.[4][5]

This discovery was accidental; the compound was initially set aside and only later tested in 1957, revealing its sedative and muscle-relaxant properties.[6]

Librium was introduced to the market in 1960, offering a safer alternative to the barbiturates that were the standard of care at the time but were fraught with issues of toxicity and dependence.[1][5] The success of Librium spurred further research, leading to the development of diazepam (Valium) in 1963, which became one of the most widely prescribed drugs in the world.[4][5] By 1977, benzodiazepines were the most prescribed class of medications globally.[4]

The core of their action lies in their ability to enhance the effect of the neurotransmitter gamma-aminobutyric acid (GABA) at the GABA-A receptor, resulting in sedative, hypnotic, anxiolytic, anticonvulsant, and muscle relaxant properties.[4]

Part 2: Profile of 3-Amino-1-methyl-5-phenyl-1H-benzo[e][1][2]diazepin-2(3H)-one

This specific molecule belongs to the 1,4-benzodiazepine class, characterized by a seven-membered diazepine ring fused to a benzene ring. The substituents—an amino group at position 3, a methyl group at position 1, and a phenyl group at position 5—are crucial for its pharmacological profile.

Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₁₆ H ₁₅ N ₃ O	[7][8]
Molecular Weight	265.31 g/mol	[7][8]
IUPAC Name	3-amino-1-methyl-5-phenyl-3H-1,4-benzodiazepin-2-one	[7]
CAS Number	103343-65-3	[9]
XLogP3	1.3	[7][8]

Structural Representation

The core structure of 3-Amino-1-methyl-5-phenyl-1H-benzo[e][1,4]diazepin-2(3H)-one is depicted below.

Caption: 2D structure of 3-Amino-1-methyl-5-phenyl-1H-benzo[e][1,4]diazepin-2(3H)-one.

Part 3: Synthesis Strategies for the 1,4-Benzodiazepine Core

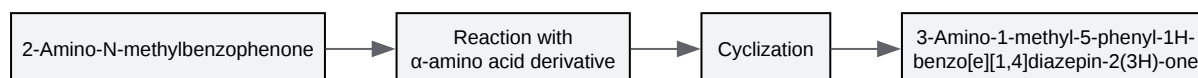
The synthesis of 1,4-benzodiazepines is a well-established area of organic chemistry, with numerous methodologies developed since their initial discovery. A common and versatile approach involves the condensation of an o-phenylenediamine with a carbonyl compound.^[10]

More advanced and efficient synthetic routes have been developed to allow for greater diversity and control over the final structure. These include:

- **Solid-Phase Synthesis:** This method allows for the rapid generation of libraries of 1,4-benzodiazepine-2,5-diones by using three commercially available components: anthranilic acids, α -amino esters, and alkylating agents.^[2]
- **Intramolecular C-N Bond Coupling and Ring Opening:** A facile synthesis of functionalized 1,4-benzodiazepines can be achieved through a copper-catalyzed intramolecular cross-coupling reaction of 1-(2-bromobenzyl)azetidine-2-carboxamides, followed by the opening of the four-membered azetidine ring.^{[11][12]}
- **Palladium-Catalyzed Cyclization:** Substituted 1,4-benzodiazepines can be synthesized via the palladium-catalyzed cyclization of N-tosyl-disubstituted 2-aminobenzylamines with propargylic carbonates.^[13]

Hypothetical Synthesis Workflow

Based on established methodologies for similar 1,4-benzodiazepines, a plausible synthetic pathway for 3-Amino-1-methyl-5-phenyl-1H-benzo[e][1,4]diazepin-2(3H)-one could be envisioned starting from a substituted 2-aminobenzophenone.



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Caption: A generalized synthetic workflow for 1,4-benzodiazepines.

Part 4: Pharmacological Profile and Therapeutic Potential

While specific pharmacological data for 3-Amino-1-methyl-5-phenyl-1H-benzo[e][1][2]diazepin-2(3H)-one is not extensively detailed in the readily available literature, its structural class is well-characterized. Benzodiazepines are known to exhibit a range of activities on the central nervous system.[4]

Derivatives of 1,4-benzodiazepine-2-one have been investigated for a variety of therapeutic applications, including:

- **Anxiolytic Effects:** Many compounds within this class show significant anti-anxiety activity.[14]
- **Anticonvulsant Properties:** The benzodiazepine scaffold is a cornerstone in the development of anti-seizure medications.[15]
- **Sedative-Hypnotic Effects:** These compounds are often used in the management of insomnia and other sleep disorders.[6]

The specific substitutions on the benzodiazepine ring system, such as the amino group at the 3-position, are known to modulate the pharmacological activity and can lead to compounds with more specific receptor interactions and potentially improved therapeutic profiles.[14]

Conclusion

While the initially requested **3-Amino-1-methyl-5-phenyl-1H-azepin-2(3H)-one** remains an elusive target in the current body of scientific literature, the closely related benzodiazepine derivative provides a rich area for research and development. The foundational discovery by Leo Sternbach has paved the way for a vast array of compounds that have had a profound impact on medicine. The synthetic versatility and diverse biological activities of the 1,4-benzodiazepine scaffold ensure its continued relevance in the quest for novel therapeutics targeting the central nervous system.

References

- A Brief History Of Benzodiazepines. (n.d.). americanaddictioncenters.org. [[Link](#)]
- Benzodiazepine. (2024). In Wikipedia. [[Link](#)]
- Griffin, C. E., Kaye, A. M., Bueno, F. R., & Kaye, A. D. (2013). Benzodiazepine pharmacology and central nervous system-mediated effects. *Ochsner Journal*, 13(2), 214–223. [[Link](#)]
- Boojamra, C. G., Burow, K. M., & Ellman, J. A. (1997). Solid-Phase Synthesis of 1,4-Benzodiazepine-2,5-diones. Library Preparation and Demonstration of Synthesis Generality. *The Journal of Organic Chemistry*, 62(5), 1240–1256. [[Link](#)]
- López-Muñoz, F., & Álamo, C. (2013). The consolidation of neuroleptic therapy: The discovery of haloperidol and the introduction of other butyrophenones. *Psychiatry and Clinical Neurosciences*, 67(5), 317-327. [[Link](#)]
- The Development of Benzodiazepines as Antianxiety Medications. (n.d.). Study.com. [[Link](#)]
- Benzodiazepines. (n.d.). Release. [[Link](#)]
- Wang, B., Li, Y., & Wang, M. (2018). Synthesis of 1,4-Benzodiazepines via Intramolecular C–N Bond Coupling and Ring Opening of Azetidines. *Molecules*, 23(11), 2966. [[Link](#)]
- Wang, B., Li, Y., & Wang, M. (2018). Synthesis of 1,4-Benzodiazepines via Intramolecular C–N Bond Coupling and Ring Opening of Azetidines. *Semantic Scholar*. [[Link](#)]
- Banfi, S., Fesce, R., & Malgaroli, A. (2020). The rise and fall and rise of benzodiazepines: a return of the stigmatized and repressed. *Journal of Clinical Psychopharmacology*, 40(2), 113-115. [[Link](#)]
- Kim, S., & Lee, P. H. (2019). Synthesis of Substituted 1,4-Benzodiazepines by Palladium-Catalyzed Cyclization of N-Tosyl-Disubstituted 2-Aminobenzylamines with Propargylic Carbonates. *Molecules*, 24(18), 3352. [[Link](#)]
- Kumar, R., & Chaudhary, P. (2023). Synthetic aspects of 1,4- and 1,5-benzodiazepines using o-phenylenediamine: a study of past quinquennial. *RSC Advances*, 13(6), 3908–3931. [[Link](#)]

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 2729681, 3-Amino-1-methyl-5-phenyl-1H-benzo[E][1][2]diazepin-2(3H)-one. Retrieved February 14, 2026 from [[Link](#)].
- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 7216757, (R)-3-amino-1-methyl-5-phenyl-1,3-dihydro-2H-benzo[e][1][2]diazepin-2-one. Retrieved February 14, 2026 from [[Link](#)].
- Rashid, M., Husain, A., & Mishra, R. (2010). Synthesis and anti-anxiety activity of some 7-chloro-5-phenyl-1,3- dihydro-1H, 3H-1,4-benzodiazepin. Der Pharmacia Lettre, 2(1), 253-260. [[Link](#)]

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Sources

- 1. benzoinfo.com [benzoinfo.com]
- 2. pubs.acs.org [pubs.acs.org]
- 3. Benzodiazepines: The Accidental Tranquilizers | Psychology Today [psychologytoday.com]
- 4. Benzodiazepine - Wikipedia [en.wikipedia.org]
- 5. The history of benzodiazepines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. Benzodiazepines | Release [release.org.uk]
- 7. 3-Amino-1-methyl-5-phenyl-1H-benzo[E][1,4]diazepin-2(3H)-one | C₁₆H₁₅N₃O | CID 2729681 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. (R)-3-amino-1-methyl-5-phenyl-1,3-dihydro-2H-benzo[e][1,4]diazepin-2-one | C₁₆H₁₅N₃O | CID 7216757 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. chemicalbook.com [chemicalbook.com]
- 10. Synthetic aspects of 1,4- and 1,5-benzodiazepines using o-phenylenediamine: a study of past quinquennial - PMC [pmc.ncbi.nlm.nih.gov]

- [11. Synthesis of 1,4-Benzodiazepines via Intramolecular C–N Bond Coupling and Ring Opening of Azetidines - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [12. semanticscholar.org \[semanticscholar.org\]](#)
- [13. mdpi.com \[mdpi.com\]](#)
- [14. scholarsresearchlibrary.com \[scholarsresearchlibrary.com\]](#)
- [15. The rise and fall and rise of benzodiazepines: a return of the stigmatized and repressed - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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